

Technical Guide: Physicochemical Properties of 4,5-Dichloro-2-nitroaniline

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Compound of Interest

Compound Name: 4,5-Dichloro-2-nitroaniline

Cat. No.: B146558

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Audience: Researchers, scientists, and drug development professionals.

Core Subject: Melting Point Range and Characterization of **4,5-Dichloro-2-nitroaniline**

This technical guide provides an in-depth overview of the melting point range of **4,5-dichloro-2-nitroaniline** (CAS No: 6641-64-1), a key intermediate in the synthesis of pharmaceuticals and dyes.^{[1][2]} The document collates data from various suppliers and provides a standardized experimental protocol for melting point determination.

Physical and Chemical Properties

4,5-Dichloro-2-nitroaniline is an aromatic halogenated organic compound with the molecular formula $C_6H_4Cl_2N_2O_2$.^{[2][3]} It typically appears as a light yellow to brown crystalline powder.^{[2][4]}

Melting Point Data

The melting point of a compound is a critical physical property that indicates its purity. A sharp melting range typically signifies a high-purity substance, while a broad range can indicate the presence of impurities. Below is a summary of the reported melting point ranges for **4,5-dichloro-2-nitroaniline** from various chemical suppliers.

Supplier/Source	Reported Melting Point Range (°C)	Purity
Sigma-Aldrich	177 - 179	96%
JHECHEM CO LTD	164 - 166	Not Specified
Tokyo Chemical Industry (TCI)	177.0 - 181.0	>98.0% (GC)
Thermo Scientific Chemicals	180 - 182	98%
ChemicalBook	177 - 179	Not Specified

Note: Data sourced from publicly available supplier specifications.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Standard Experimental Protocol: Melting Point Determination

The following is a standard methodology for determining the melting point of a crystalline solid like **4,5-dichloro-2-nitroaniline** using the capillary method.

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs.

Apparatus:

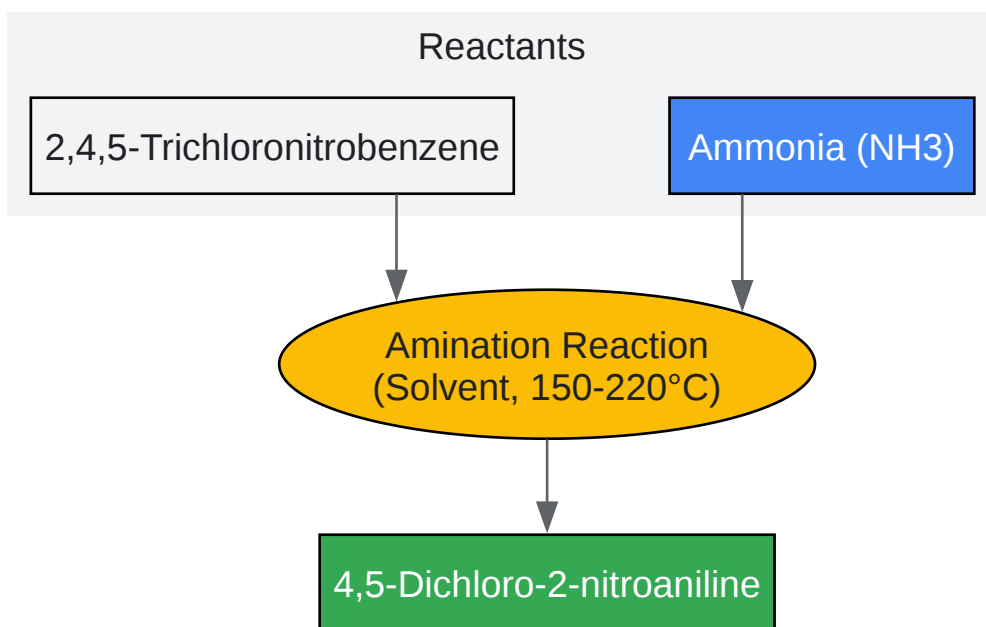
- Melting point apparatus (e.g., Thiele tube with heated oil bath or a digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Spatula
- Mortar and pestle

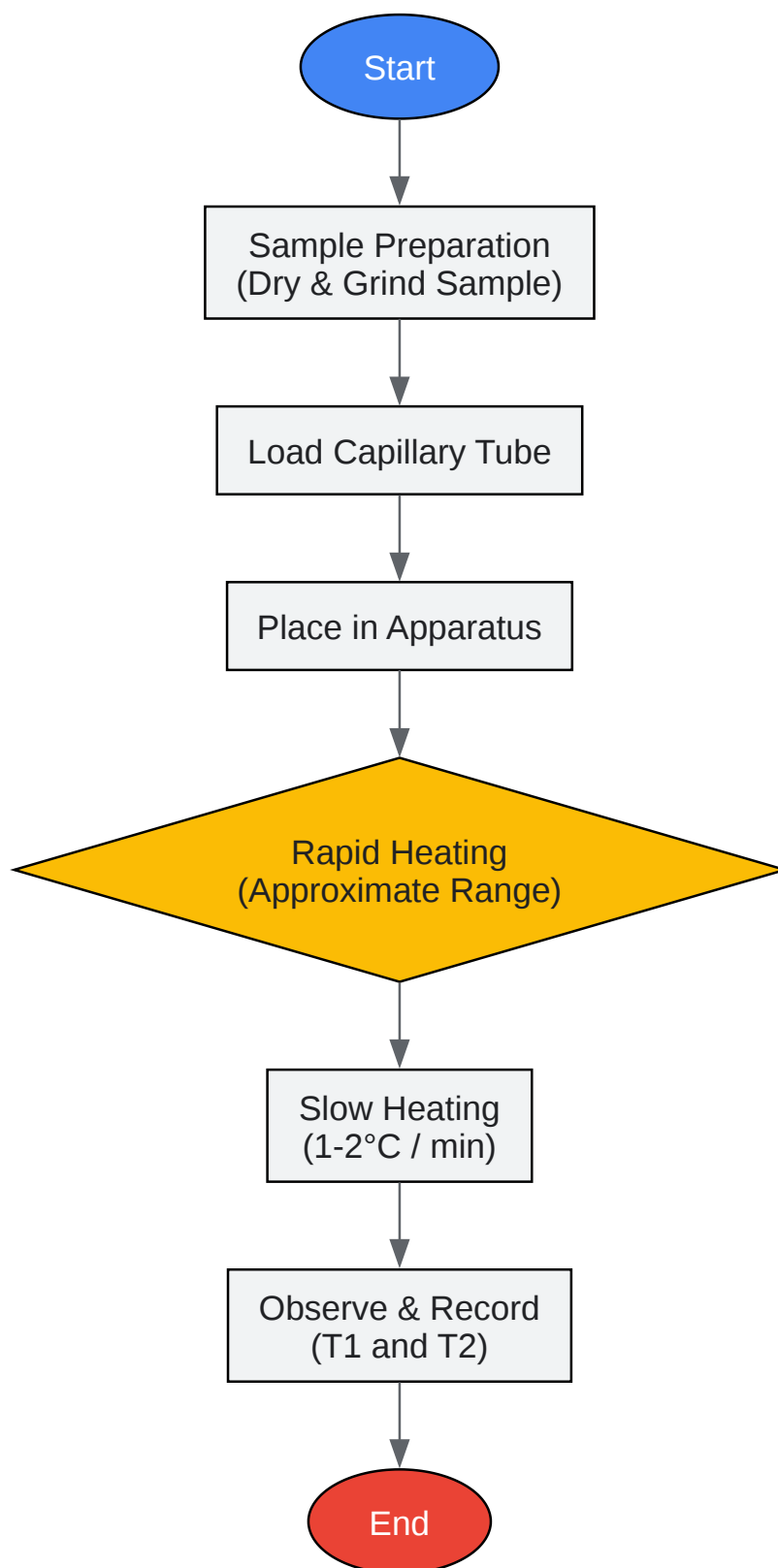
Procedure:

- Sample Preparation: Ensure the **4,5-dichloro-2-nitroaniline** sample is completely dry and in the form of a fine powder. If necessary, gently grind the crystals using a mortar and pestle.
- Capillary Tube Loading: Pack the dry powder into the open end of a capillary tube to a height of 2-3 mm. This is achieved by tapping the sealed end of the tube on a hard surface to compact the sample.
- Apparatus Setup:
 - Digital Apparatus: Place the loaded capillary tube into the sample holder of the calibrated melting point apparatus.
 - Thiele Tube: Secure the capillary tube to the thermometer with a rubber band or wire, ensuring the sample is aligned with the thermometer bulb. Immerse the setup in the oil bath of the Thiele tube.
- Heating:
 - Begin heating the apparatus. For an unknown compound, a rapid heating rate (10-20 °C per minute) can be used to find an approximate melting range.
 - For an accurate measurement, repeat the experiment with a fresh sample. Heat rapidly to about 20 °C below the approximate melting point found previously.
 - Then, reduce the heating rate to 1-2 °C per minute to ensure thermal equilibrium between the sample, the heating medium, and the thermometer.
- Observation and Recording:
 - Record the temperature (T_1) at which the first drop of liquid appears.
 - Record the temperature (T_2) at which the entire sample has completely melted into a clear liquid.
 - The melting point is reported as the range from T_1 to T_2 .

Visualizations

4,5-Dichloro-2-nitroaniline is an important intermediate that can be synthesized through the amination of 2,4,5-trichloronitrobenzene.^[1] This process involves reacting the starting material with ammonia in a solvent.^[1]





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